

# Technical Dossier: 4-Chloro-2,3-dihydro-1H-indol-1-amine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1H-Indol-1-amine,4-chloro-2,3-dihydro-

Cat. No.: B12285483

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CAS Number: 935456-31-8 Synonyms: 1-Amino-4-chloroindoline; 4-Chloro-1-indolinamine  
Molecular Formula:  $C_8H_9ClN_2$  Molecular Weight: 168.62 g/mol [1]

## Executive Summary & Chemical Identity

4-chloro-2,3-dihydro-1H-indol-1-amine is a bicyclic hydrazine derivative characterized by an indoline (dihydroindole) core substituted with a chlorine atom at the C4 position and a primary amino group at the N1 position.[1] It serves as a critical "scaffold diversifier" in medicinal chemistry, particularly for introducing the 4-chloroindoline motif into hydrazones, pyrazoles, and imidazoline-based antihypertensive agents.

The presence of the C4-chlorine atom provides distinct steric and electronic properties compared to the unsubstituted parent, influencing the binding affinity of derived pharmacophores in

-adrenergic and imidazoline receptor targets.[1]

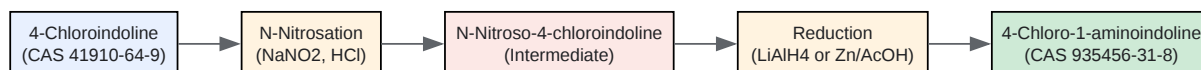
| Property      | Specification                                                      |
|---------------|--------------------------------------------------------------------|
| CAS Number    | 935456-31-8                                                        |
| IUPAC Name    | 4-chloro-2,3-dihydro-1H-indol-1-amine                              |
| SMILES        | <chem>ClC1=C2N(N)CCC2=CC=C1</chem>                                 |
| Appearance    | Off-white to pale yellow solid (typically isolated as HCl salt)    |
| Melting Point | 205–208 °C (as Hydrochloride salt)                                 |
| Solubility    | Soluble in DMSO, Methanol; Sparingly soluble in non-polar solvents |

## Synthesis & Production Protocols

The synthesis of 1-aminoindolines is rarely achieved by direct amination due to over-alkylation risks.[1] The industrial and laboratory standard involves a two-step sequence: N-nitrosation followed by reduction.[1]

### Synthetic Pathway Analysis

The precursor, 4-chloroindoline (CAS 41910-64-9), is first converted to its N-nitroso derivative.[1] The nitroso group is subsequently reduced to the hydrazine (-NH<sub>2</sub>) functionality using Lithium Aluminum Hydride (LiAlH<sub>4</sub>) or Zinc/Acetic acid systems.



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Figure 1: Synthetic route from 4-chloroindoline to 1-amino-4-chloroindoline.

## Detailed Experimental Methodology

### Step 1: N-Nitrosation

- Dissolve 4-chloroindoline (20 mmol) in dilute HCl (15 mL) at 0–5 °C.

- Add sodium nitrite ( $\text{NaNO}_2$ , 22 mmol) solution dropwise, maintaining temperature  $<5^\circ\text{C}$  to prevent decomposition.
- Stir for 1 hour. A yellow precipitate (N-nitroso intermediate) typically forms.
- Extract with dichloromethane (DCM), wash with brine, and dry over  $\text{MgSO}_4$ .

#### Step 2: Reduction to N-Amine

- Suspend  $\text{LiAlH}_4$  (32 mmol) in anhydrous THF (50 mL) under nitrogen atmosphere.
- Add the N-nitroso intermediate (dissolved in THF) dropwise at  $0^\circ\text{C}$ .
- Reflux the mixture for 2–3 hours. The color typically shifts as the nitroso group is reduced.
- Quench: Cool to  $0^\circ\text{C}$ . Carefully add water/ $\text{NaOH}$  (Fieser workup) to destroy excess hydride.
- Filter off aluminum salts. Treat the filtrate with ethereal  $\text{HCl}$  to precipitate 4-chloro-1-aminoindoline hydrochloride.

#### Validation Criteria:

- IR Spectroscopy: Disappearance of the  $\text{N}=\text{O}$  stretch ( $\sim 1450\text{ cm}^{-1}$ ) and appearance of  $\text{N-H}$  stretches ( $3100\text{--}3400\text{ cm}^{-1}$ ).
- $^1\text{H}$  NMR ( $\text{DMSO-}d_6$ ): Distinct broad singlet for  $\text{NH}_2$  protons (or  $\text{NH}_3^+$  in salt form) around 10.0–10.7 ppm.

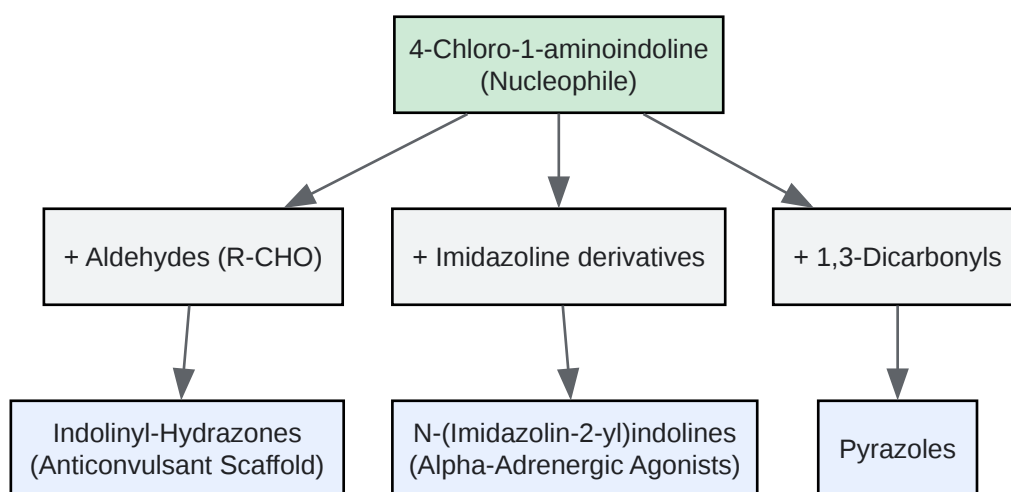
## Reactivity & Applications

The N-amino group is a versatile nucleophile, capable of condensing with carbonyls to form hydrazones or cyclizing into fused heterocycles.

## Key Transformations

- Hydrazone Formation: Reaction with aldehydes/ketones yields stable hydrazones, often used to screen for anticonvulsant activity.

- Imidazoline Synthesis: Reaction with 2-(methylthio)-2-imidazoline yields clonidine-like antihypertensive agents.
- Pyrazole Construction: Condensation with 1,3-dicarbonyls (e.g., acetylacetone) forms pyrazolo-indoline fused systems.



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Figure 2: Primary reactivity profile and downstream applications.

## Case Study: Antihypertensive Research

Research published in *Acta Poloniae Pharmaceutica* highlights the use of this specific CAS entry to synthesize analogues of rilmenidine. The 4-chloro substituent was found to modulate lipophilicity and receptor selectivity ( $\alpha_1$  vs  $\alpha_2$  adrenergic receptors), demonstrating the compound's utility in fine-tuning drug potency.

## Safety & Handling Protocols

As a hydrazine derivative, 4-chloro-2,3-dihydro-1H-indol-1-amine must be handled with strict containment procedures.<sup>[1]</sup>

Hazard Classification (GHS):

- Acute Toxicity: Harmful if swallowed or inhaled.
- Skin/Eye Irritation: Causes serious eye irritation and skin sensitization.

- Carcinogenicity Warning: Many hydrazine derivatives are potential genotoxins. Treat as a suspected mutagen.

#### Handling Protocol:

- Engineering Controls: Always weigh and handle the solid within a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). The free base is oxidation-sensitive and may darken upon air exposure; the hydrochloride salt is more stable.  
[\[1\]](#)
- Waste Disposal: Do not dispose of down the drain. Quench residues with dilute bleach (sodium hypochlorite) to oxidize the hydrazine functionality before professional chemical disposal.

## References

- BLD Pharm. (n.d.). 4-Chloroindolin-1-amine Product Page (CAS 935456-31-8).[\[1\]](#)[\[2\]](#)  
Retrieved from
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- Katritzky, A. R., et al. (2010). "Synthesis of N-aminoheterocycles.

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## Sources

- [1. 92259-86-4|Indolin-1-amine hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- [2. 162100-49-4|4,6-Dichloro-5-methyl-2,3-dihydro-1h-indole|BLD Pharm \[bldpharm.com\]](#)
- [3. 4-Chloroisindoline-1,3-dione | C<sub>8</sub>H<sub>4</sub>ClNO<sub>2</sub> | CID 231238 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 4-chloro-2,3-dihydro-1H-inden-1-one | C<sub>9</sub>H<sub>7</sub>ClO | CID 11332681 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 4-Chloroindoline | C<sub>8</sub>H<sub>8</sub>ClN | CID 3016306 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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